

2,3-Dimethylbenzoyl chloride CAS number and molecular weight

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Compound of Interest

Compound Name: 2,3-Dimethylbenzoyl chloride

Cat. No.: B1305120

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An In-depth Technical Guide to 2,3-Dimethylbenzoyl chloride

This technical guide provides a comprehensive overview of **2,3-Dimethylbenzoyl chloride**, including its chemical properties, synthesis, analytical methods, and potential applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Chemical and Physical Properties

2,3-Dimethylbenzoyl chloride is an acyl chloride derivative of benzoic acid. Its chemical structure and key properties are summarized below.

Property	Value	Reference
CAS Number	21900-46-9	[1]
Molecular Formula	C ₉ H ₉ ClO	[1]
Molecular Weight	168.62 g/mol	[1]
Synonyms	2,3-dimethylbenzene-1-carbonyl chloride	[2]
Purity Specification	≥98% (by GC)	[2]
Moisture Content	≤0.5%	[2]
Monoisotopic Mass	168.0341926 Da	[3]

Synthesis of 2,3-Dimethylbenzoyl chloride

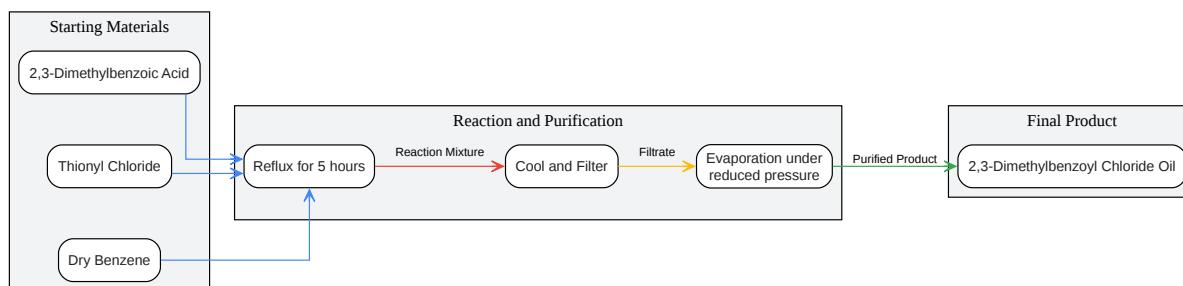
A common method for the synthesis of **2,3-Dimethylbenzoyl chloride** is through the reaction of 2,3-dimethylbenzoic acid with thionyl chloride.

Experimental Protocol

The following protocol describes a laboratory-scale synthesis of **2,3-Dimethylbenzoyl chloride**[\[4\]](#):

- Reactants:
 - 2,3-dimethylbenzoic acid (35.0 g, 233 mmol)
 - Thionyl chloride (45.0 g, 378 mmol)
 - Dry benzene (80 ml)
- Procedure:
 1. Combine 2,3-dimethylbenzoic acid and dry benzene in a suitable reaction vessel.
 2. Add thionyl chloride to the mixture.

3. Heat the mixture to reflux temperature and maintain for five hours.
4. After the reaction is complete, cool the mixture to room temperature.
5. Filter the mixture to remove any solid byproducts.
6. Evaporate the solvent (benzene) and excess thionyl chloride under reduced pressure.
7. The resulting product is **2,3-Dimethylbenzoyl chloride** (36.0 g, 92% yield) as an oil.



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Synthesis workflow for **2,3-Dimethylbenzoyl chloride**.

Analytical and Quality Control Methods

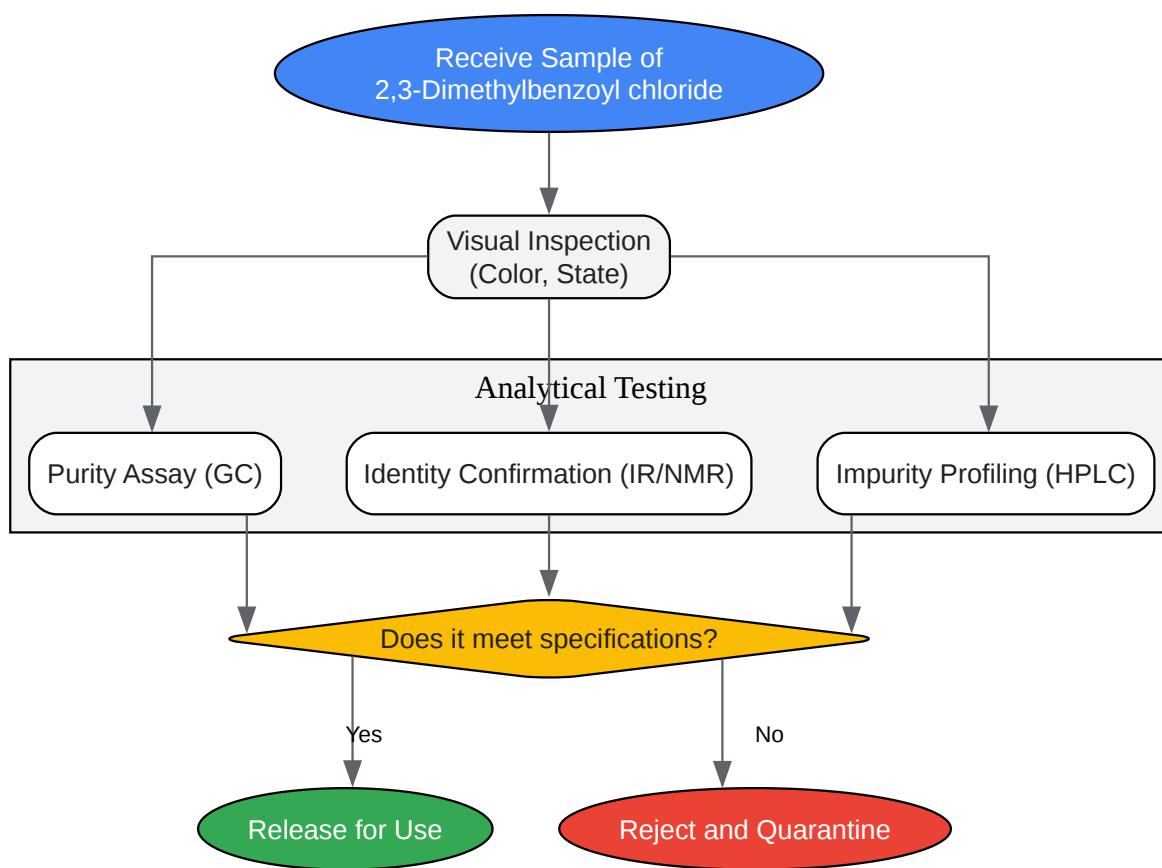
To ensure the purity and identity of **2,3-Dimethylbenzoyl chloride**, a variety of analytical techniques can be employed.

Experimental Protocols

- Gas Chromatography (GC): As indicated by supplier specifications, GC is a primary method for determining the purity of **2,3-Dimethylbenzoyl chloride**[2]. A typical method would

involve dissolving a known amount of the compound in a suitable solvent and injecting it into a GC equipped with a flame ionization detector (FID). The percentage purity is calculated by comparing the peak area of the analyte to the total peak area of all components.

- High-Performance Liquid Chromatography (HPLC): For related compounds like benzyl chloride, HPLC methods have been developed to identify and quantify impurities[5]. A reverse-phase HPLC method using a C18 column with a suitable mobile phase (e.g., a mixture of acetonitrile and water) and UV detection can be adapted for **2,3-Dimethylbenzoyl chloride**.
- Spectroscopic Analysis:
 - Nuclear Magnetic Resonance (NMR): ¹³C NMR spectra can be used to confirm the carbon skeleton of the molecule. Spectral data for **2,3-Dimethylbenzoyl chloride** is available from various databases[3].
 - Infrared (IR) Spectroscopy: Attenuated Total Reflectance (ATR)-IR spectroscopy is useful for identifying the characteristic functional groups, particularly the carbonyl (C=O) stretch of the acyl chloride. The spectrum for **2,3-Dimethylbenzoyl chloride** has been characterized using instruments such as the Bruker Tensor 27 FT-IR[3].
 - Raman Spectroscopy: FT-Raman spectroscopy provides complementary vibrational information to IR and can be used for structural confirmation[3].

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General quality control workflow for a chemical reagent.

Applications in Research and Drug Development

While specific biological signaling pathways for **2,3-Dimethylbenzoyl chloride** are not extensively documented, its role as a chemical intermediate is significant. Benzoyl chlorides, in general, are crucial reagents in organic synthesis.

- **Intermediate in Organic Synthesis:** **2,3-Dimethylbenzoyl chloride** serves as a versatile building block. The reactive acyl chloride group allows for the facile introduction of the 2,3-dimethylbenzoyl moiety into various molecules through reactions with nucleophiles such as alcohols, amines, and phenols.

- Pharmaceutical and Agrochemical Research: Isomers and derivatives of dimethylbenzoyl chloride are used in the synthesis of pharmaceuticals and agrochemicals. For instance, 3,5-Dimethylbenzoyl chloride is an intermediate in the production of insecticides and can be used in the development of photosensitive materials[6][7]. It is plausible that **2,3-Dimethylbenzoyl chloride** is utilized in similar research and development contexts for creating novel compounds with potential biological activity.

Safety Information

2,3-Dimethylbenzoyl chloride is a hazardous chemical and should be handled with appropriate safety precautions.

- GHS Classification: According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as a substance that causes severe skin burns and eye damage[3].
- Handling: Use personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling should be performed in a well-ventilated fume hood.
- Storage: Store in a cool, dry place away from moisture, as it can react with water. Keep the container tightly sealed.

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References

- 1. scbt.com [scbt.com]
- 2. capotchem.cn [capotchem.cn]
- 3. 2,3-Dimethylbenzoyl chloride | C9H9ClO | CID 2800899 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. prepchem.com [prepchem.com]

- 5. [PDF] Analysis of residual products in benzyl chloride used for the industrial synthesis of quaternary compounds by liquid chromatography with diode-array detection. | Semantic Scholar [semanticscholar.org]
- 6. nbinno.com [nbinno.com]
- 7. CN109851492A - The synthetic method of 3,5- dimethyl benzoyl chlorides - Google Patents [patents.google.com]
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